

Unveiling Bayin: A Technical Guide to Its Discovery and Natural Sources

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Compound of Interest

Compound Name: *Bayin*

Cat. No.: *B15984760*

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This technical guide provides a comprehensive overview of the flavonoid **Bayin** (CAS 3681-96-7), a natural compound with potential for further scientific investigation. This document, intended for researchers, scientists, and drug development professionals, details the discovery, natural origins, and methods of isolation of **Bayin**, alongside a discussion of its potential biological significance.

Discovery

The initial isolation and characterization of **Bayin** were first reported in 1986 by Shirataki et al. [1]. The compound was discovered during a phytochemical investigation of the roots of *Sophora subprostrata*, a plant used in traditional Chinese medicine. The researchers named the compound **Bayin** and elucidated its structure as 8-C-glucosyl-7-hydroxy-2-(4-hydroxyphenyl)-chromen-4-one.

Natural Sources

Bayin is a naturally occurring flavonoid found primarily in the plant genus *Sophora*. To date, it has been identified and isolated from the following species:

- *Sophora subprostrata*: The roots of this plant are the original and a significant source of **Bayin**.
- *Sophora tonkinensis*: The roots and rhizomes of this species have also been confirmed as a source of **Bayin**^{[2][3]}.
- *Cladrastis platycarpa*: This species is another documented natural source of the compound.

The geographical distribution of these plants is predominantly in East Asia, particularly in China.

Physicochemical Properties

A summary of the key physicochemical properties of **Bayin** is presented in Table 1.

Property	Value
CAS Number	3681-96-7
Molecular Formula	C ₂₁ H ₂₀ O ₉
Molecular Weight	416.4 g/mol
IUPAC Name	7-hydroxy-2-(4-hydroxyphenyl)-8-[(2S,3R,4R,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]chromen-4-one

Quantitative Data

Data on the specific yield of **Bayin** from its natural sources is limited in the available scientific literature. However, studies on the total flavonoid content of *Sophora tonkinensis* provide some context. A study on the purification of total flavonoids from *S. tonkinensis* reported an initial total flavonoid content of 12.14% in the crude extract. Following purification using macroporous resin chromatography, the total flavonoid content increased to 57.82%, with a recovery yield of 84.93%. While this indicates that flavonoids are abundant in this plant, the specific percentage of **Bayin** within the total flavonoid content is not specified. Further quantitative analytical studies are required to determine the precise yield of **Bayin** from its various natural sources.

Experimental Protocols

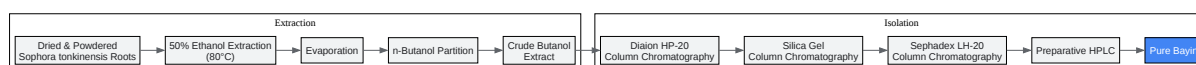
The following is a representative protocol for the extraction and isolation of flavonoids, including **Bayin**, from the roots and rhizomes of *Sophora tonkinensis*, adapted from the methodology described by Chin et al. (2022)[1][3].

5.1 Extraction

- The dried and powdered roots and rhizomes of *Sophora tonkinensis* (600.0 kg) are extracted twice with 4200 L of 50% ethanol at 80 °C.
- The crude extract is then evaporated to dryness.
- The resulting residue is partitioned with n-butanol to yield a butanol-soluble fraction (24.0 kg).

5.2 Isolation

- The butanol-soluble fraction is subjected to column chromatography on a Diaion HP-20 resin, eluting with a gradient of methanol in water (from 20:80 to 50:50) followed by 100% acetone to obtain several subfractions.
- The subfractions are further purified using repeated column chromatography on silica gel and Sephadex LH-20.
- Final purification of **Bayin** is achieved through preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.



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Caption: Experimental workflow for the extraction and isolation of **Bayin**.

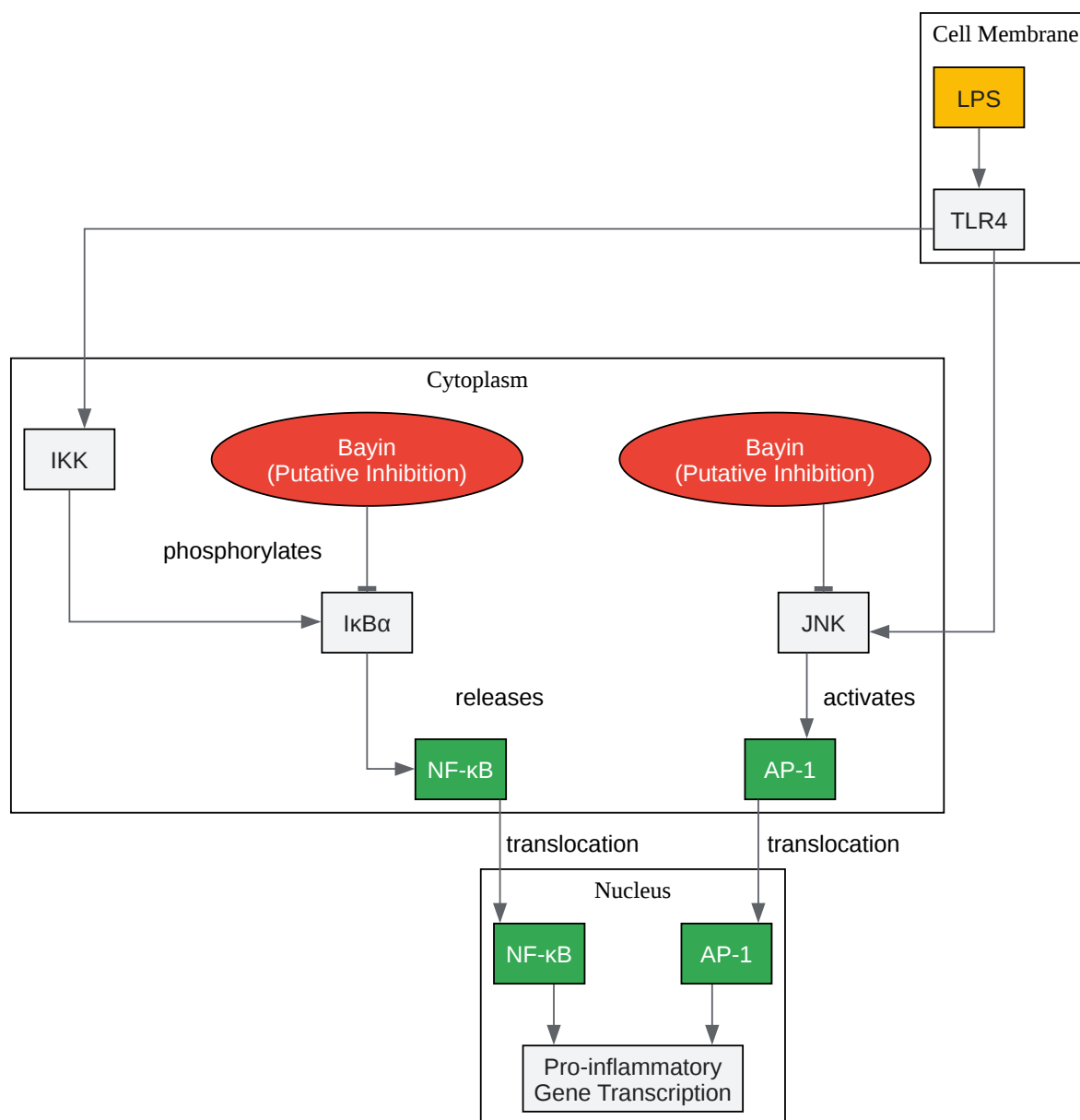
Putative Signaling Pathway

Direct studies on the specific signaling pathways modulated by **Bayin** are not yet available in the scientific literature. However, based on the known biological activities of other flavonoids isolated from *Sophora* species, a putative mechanism of action for **Bayin** can be proposed. Many flavonoids from *Sophora* have demonstrated anti-inflammatory properties through the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways.

The proposed putative anti-inflammatory signaling pathway for **Bayin** involves the following steps:

- An inflammatory stimulus, such as lipopolysaccharide (LPS), activates Toll-like receptor 4 (TLR4).
- This activation initiates a downstream signaling cascade that typically leads to the phosphorylation and degradation of I κ B α .
- The degradation of I κ B α releases NF- κ B, allowing it to translocate to the nucleus.
- In the nucleus, NF- κ B promotes the transcription of pro-inflammatory genes, such as those for cytokines (e.g., TNF- α , IL-6) and enzymes (e.g., iNOS, COX-2).
- **Bayin** is hypothesized to inhibit the phosphorylation of I κ B α , thereby preventing the nuclear translocation of NF- κ B and subsequent transcription of pro-inflammatory genes.
- Concurrently, the inflammatory stimulus can activate the JNK/AP-1 signaling pathway, another key regulator of inflammation. **Bayin** may also inhibit the phosphorylation of JNK, leading to the suppression of AP-1 activity.

This proposed mechanism is based on the activities of structurally related flavonoids and requires direct experimental validation for **Bayin**.



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